

Synthesis and Characterization of 4-Bromo-1H-indazole: A Technical Guide

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Compound of Interest

Compound Name: 4-bromo-1H-indazole

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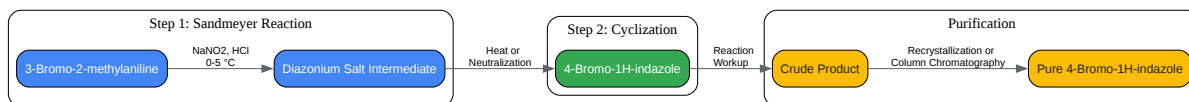
This guide provides a comprehensive overview of the synthesis and characterization of **4-bromo-1H-indazole**, a key heterocyclic building block in medicinal chemistry and drug development. The document details a plausible synthetic route, experimental protocols, and extensive characterization data.

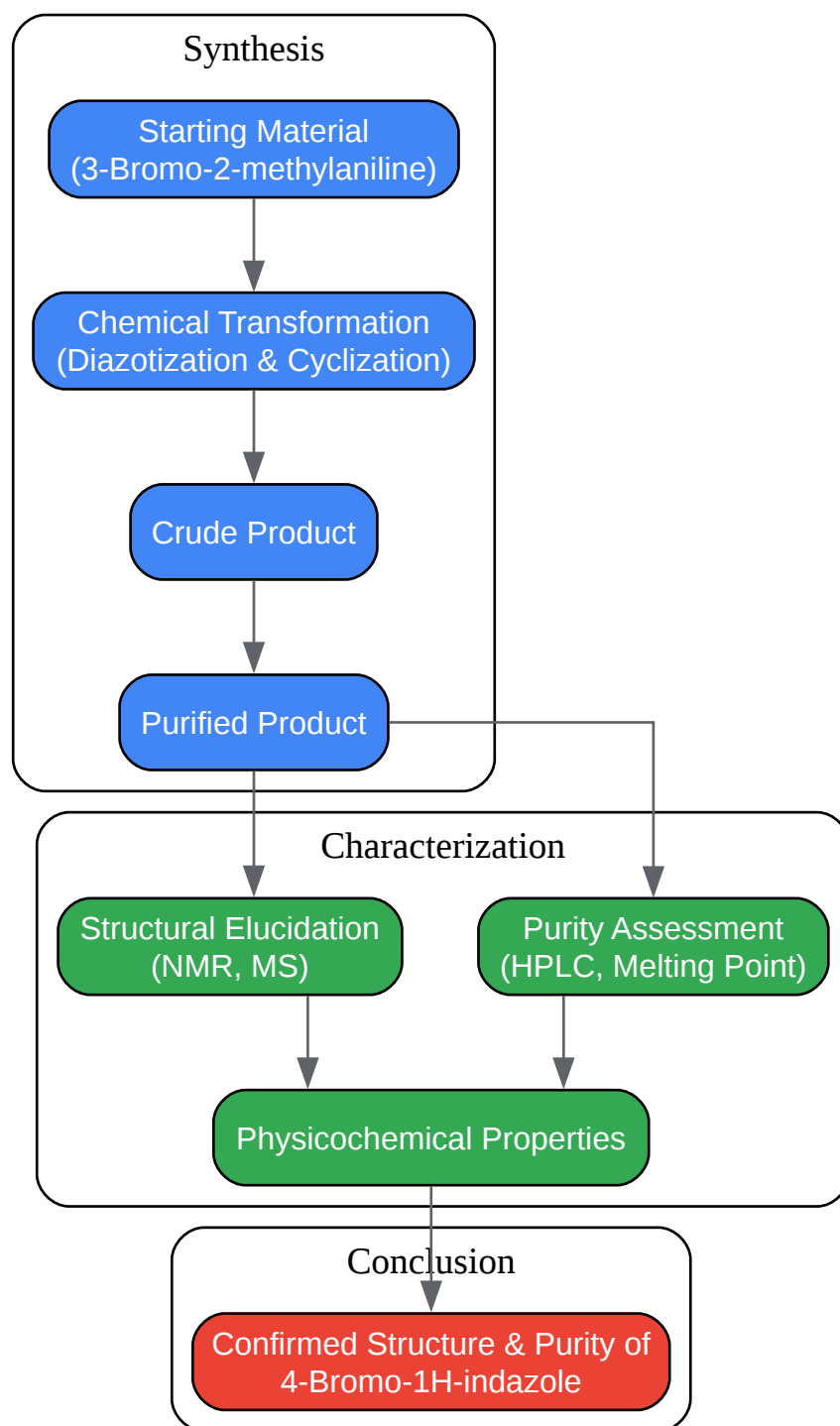
Synthesis of 4-Bromo-1H-indazole

The synthesis of **4-bromo-1H-indazole** can be achieved through a multi-step process commencing with the bromination of an appropriate aniline precursor, followed by diazotization and intramolecular cyclization. A likely synthetic pathway starts from 2-methyl-3-nitroaniline.

Synthetic Pathway

The overall synthetic scheme involves the diazotization of a 3-bromo-2-methylaniline intermediate, which is then cyclized to form the indazole ring.





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